

Application Note: Quantification of 12-HODE by LC-MS/MS

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Compound of Interest

Compound Name: **12-Hydroxy-9(*E*)-octadecenoic acid**

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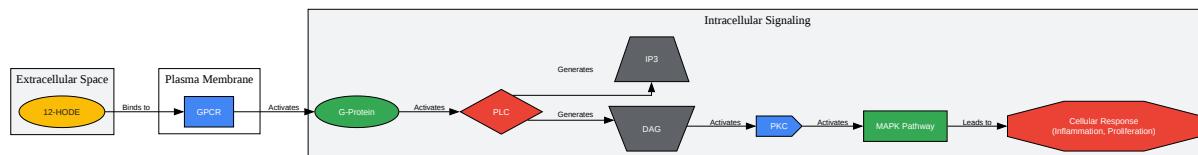
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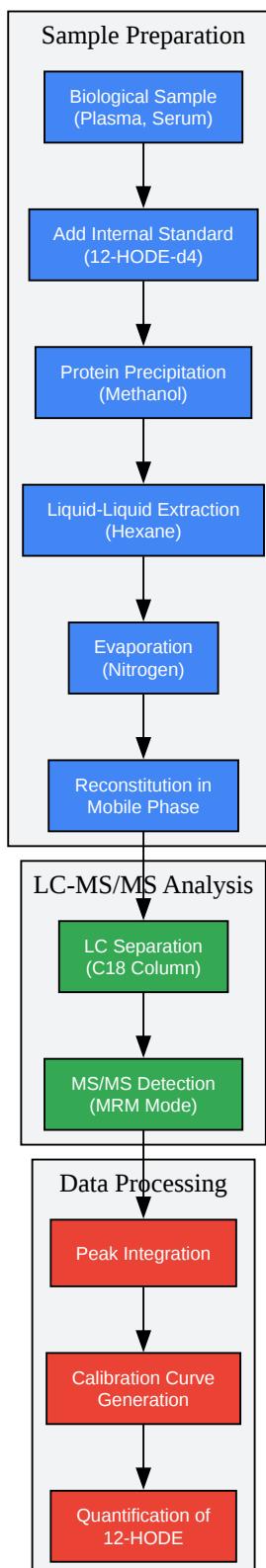
Introduction

12-Hydroxyoctadecadienoic acid (12-HODE) is a bioactive lipid mediator derived from the oxidation of linoleic acid. As a member of the oxylipin family, 12-HODE is implicated in a variety of physiological and pathological processes, including inflammation, cell signaling, and the progression of several diseases. Accurate and sensitive quantification of 12-HODE in biological matrices is crucial for understanding its roles in these processes and for the development of novel therapeutic interventions. This application note provides a detailed protocol for the quantification of 12-HODE using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Signaling Pathway of Related Hydroxy Fatty Acids

The signaling pathways of 12-HODE are not as extensively characterized as those of the structurally related eicosanoid, 12-hydroxyeicosatetraenoic acid (12-HETE). However, studies on 12-HETE and the isomeric 13-HODE provide a likely framework for 12-HODE's mechanism of action. These lipids can act as signaling molecules by binding to G-protein coupled receptors (GPCRs), which in turn can activate downstream pathways involving protein kinase C (PKC) and mitogen-activated protein kinases (MAPK), influencing cellular processes like adhesion, proliferation, and inflammation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)



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